

Molecular structure and chemical properties of tributyl citrate

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Compound of Interest

Compound Name: Tributyl Citrate

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Tributyl Citrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the molecular structure, chemical properties, and pharmaceutical applications of **tributyl citrate** (TBC). It is intended to be a valuable resource for professionals in research and drug development, offering detailed data, experimental methodologies, and logical workflows.

Molecular Structure and Identification

Tributyl citrate (TBC) is an ester of citric acid and n-butanol.[1] It is a colorless, non-toxic, oily liquid with a slight fruity odor at room temperature.[2] TBC is recognized for its low volatility and high compatibility with a wide range of polymers.[3][4]

Below is a summary of its key identifiers:

Identifier	Value
IUPAC Name	tributyl 2-hydroxypropane-1,2,3-tricarboxylate[5]
Synonyms	Tri-n-butyl citrate, Butyl citrate, TBC, Citroflex 4[5][6]
CAS Number	77-94-1[6]
Molecular Formula	C18H32O7[5]
Molecular Weight	360.44 g/mol [5]
EC Number	201-071-2

Chemical and Physical Properties

Tributyl citrate's physical and chemical properties make it a versatile compound for various applications, particularly as a plasticizer.[7] It is practically insoluble in water but soluble in most organic solvents such as methanol, acetone, carbon tetrachloride, acetic acid, and mineral oil. [2]

A summary of its key quantitative properties is presented below:

Property	Value
Appearance	Clear, colorless to pale-yellow, oily liquid[2][8]
Odor	Odorless to slightly fruity[9]
Melting Point	-20 °C[8][10]
Boiling Point	170 °C at 133.3 Pa[2]
	234 °C at 17 mmHg[4]
Density	1.037 - 1.045 g/mL at 25 °C[10]
	1.043 g/cm ³ at 20 °C[2]
Refractive Index	1.443 - 1.445 at 25 °C[9]
Flash Point	185 °C (open cup)[2]
Solubility	Insoluble in water; Soluble in most organic solvents[2][9]

Role in Pharmaceutical Formulations

Tributyl citrate is a widely used excipient in the pharmaceutical industry, primarily functioning as a non-toxic and biodegradable plasticizer.[3][11] Its safety profile makes it suitable for sensitive applications, including medical devices and pharmaceutical coatings.[3]

Key applications in drug development include:

- **Plasticizer for Polymer Coatings:** TBC is used to plasticize polymers in formulated pharmaceutical coatings for capsules, tablets, beads, and granules. This enhances the flexibility and durability of the coating.
- **Controlled Release Formulations:** It is a key component in immediate-release, sustained-release, and enteric-coated formulations.
- **Taste Masking:** The coatings containing **tributyl citrate** can be used for taste-masking purposes.

- Alternative to Phthalates: Due to health concerns associated with phthalate-based plasticizers, TBC is considered a safe and effective alternative.[\[2\]](#)[\[3\]](#)

Tributyl citrate is generally regarded as a nontoxic and nonirritating material, though ingestion of large quantities may be harmful. For storage, it should be kept in well-closed containers in a cool, dry location at temperatures not exceeding 38°C. It is incompatible with strong alkalis and oxidizing materials.

Experimental Protocols

Synthesis of Tributyl Citrate via Esterification

The most common method for synthesizing **tributyl citrate** is the esterification of citric acid with n-butanol, often in the presence of an acid catalyst like sulfuric acid.[\[1\]](#)

Objective: To synthesize **tributyl citrate** from citric acid and n-butanol.

Materials:

- Citric acid
- n-butanol
- Acid catalyst (e.g., concentrated sulfuric acid, $\text{SO}_4^{2-}/\text{ZrO}_2\text{--TiO}_2$)[\[1\]](#)
- Sodium bicarbonate solution (for neutralization)[\[12\]](#)
- Anhydrous calcium chloride (for drying)[\[12\]](#)
- Activated carbon (for decolorization)[\[12\]](#)
- Organic solvent (e.g., ether)[\[12\]](#)

Equipment:

- Round bottom three-neck flask
- Magnetic stirrer

- Thermometer
- Condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- Esterification Reaction:
 - In a round bottom flask, combine citric acid and an excess of n-butanol (a common molar ratio is 1:4.5 or 1:5, acid to alcohol).[\[1\]](#)[\[12\]](#)
 - Add the acid catalyst.
 - Heat the mixture to the reaction temperature, typically between 110-120 °C, and stir continuously.[\[1\]](#)[\[12\]](#)
 - The reaction is carried out for several hours (e.g., 3.5 hours) to allow for the esterification to proceed to completion.[\[12\]](#) Water produced during the reaction is removed to drive the equilibrium towards the product.
- Neutralization and Washing:
 - After the reaction is complete, cool the mixture.
 - Wash the mixture with water and then neutralize any remaining acid catalyst with a sodium bicarbonate solution.[\[12\]](#)
 - Separate the organic layer, which contains the **tributyl citrate**, from the aqueous layer using a separatory funnel.[\[12\]](#)
- Purification:

- The organic layer is then washed again with water.
- The crude ester can be dissolved in a solvent like ether and dried using a drying agent such as anhydrous calcium chloride.[12]
- To remove color impurities, the solution can be treated with activated carbon.[12]
- Isolation:
 - Finally, the solvent and any unreacted n-butanol are removed by distillation under reduced pressure to yield the purified **tributyl citrate** product.[12]

Analysis by Gas Chromatography-Mass Spectrometry (GC/MS)

Gas chromatography is a common analytical technique used to determine the purity of **tributyl citrate** and to quantify its presence in various matrices, such as pharmaceutical formulations or adhesives.[13]

Objective: To determine the concentration of **tributyl citrate** in a sample.

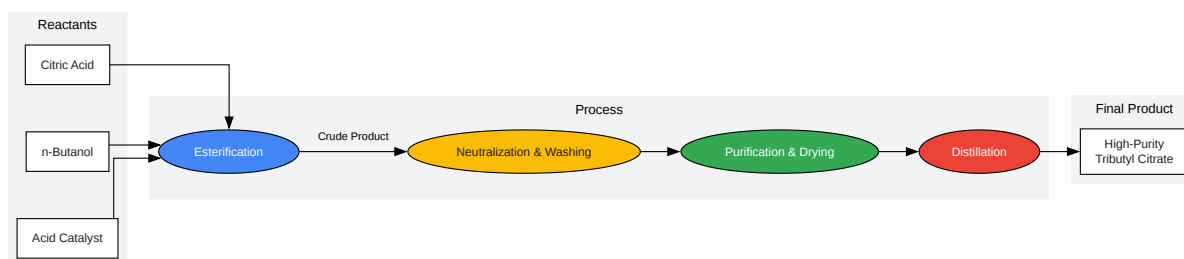
Methodology:

- Sample Preparation: The sample containing **tributyl citrate** is extracted using a suitable organic solvent, such as n-hexane.[13] For solid dosage forms, the coating may first need to be dissolved.
- Chromatographic System: A gas chromatograph equipped with a mass spectrometer (GC/MS) is used. A common column for this analysis is a DB-1 or similar non-polar column.
- GC Conditions:
 - Injector Temperature: Set to a temperature that ensures rapid volatilization of the sample without degradation.
 - Oven Temperature Program: A temperature gradient is typically used to separate the components of the mixture. For example, starting at a lower temperature and ramping up to a higher temperature.

- Carrier Gas: Helium or hydrogen is commonly used as the carrier gas.
- Mass Spectrometry: The mass spectrometer is operated in a mode that allows for the detection and quantification of the target molecule. Selected Ion Monitoring (SIM) mode is often used for its high sensitivity and selectivity, monitoring for characteristic ions of **tributyl citrate**.^[13]
- Quantification: A calibration curve is generated using standards of known **tributyl citrate** concentrations. The concentration in the unknown sample is then determined by comparing its peak area to the calibration curve. The method can achieve a limit of detection in the sub- $\mu\text{g/mL}$ range.^[13]

Logical Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and purification of **tributyl citrate**.



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Caption: Workflow for the synthesis of **tributyl citrate**.

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